

# "assessing the environmental impact of different dicarbonic acid production routes"

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## A Comparative Guide to the Environmental Impact of Dicarboxylic Acid Production

For Researchers, Scientists, and Drug Development Professionals

The production of dicarboxylic acids, essential building blocks in the pharmaceutical, polymer, and lubricant industries, is undergoing a significant shift towards sustainability. Growing environmental concerns are driving the exploration of bio-based production routes as alternatives to traditional petrochemical processes. This guide provides a comprehensive comparison of the environmental impact of different production routes for key dicarboxylic acids, supported by experimental data and detailed methodologies.

### Executive Summary

Bio-based production methods for dicarboxylic acids generally exhibit a lower environmental footprint compared to their petrochemical counterparts, primarily due to reduced greenhouse gas (GHG) emissions and utilization of renewable feedstocks. However, the environmental performance of bio-based routes is highly dependent on the specific feedstock, the efficiency of the microbial or enzymatic conversion, and the energy requirements of the downstream processing. This guide delves into the specifics of these trade-offs for adipic acid, succinic acid, azelaic acid, sebacic acid, and dodecanedioic acid.

### Comparison of Environmental Impacts

The following tables summarize quantitative data from Life Cycle Assessments (LCAs) of various dicarboxylic acid production routes. The data highlights key environmental performance indicators, with a focus on greenhouse gas emissions.

Table 1: Environmental Impact of Adipic Acid Production

Production Route	Feedstock	Greenhouse Gas Emissions (kg CO2 eq./kg adipic acid)	Key Environmental Hotspots
Petrochemical	Cyclohexane	12.9 - 25 <sup>[1]</sup>	Nitrous oxide (N2O) emissions from nitric acid oxidation, energy consumption.
Bio-based (Lignin)	Lignin	4.87 <sup>[2]</sup>	Sodium hydroxide and energy consumption for heating.
Bio-based (Forest Residue)	Forest Residue	Significantly lower than petrochemical <sup>[1]</sup>	Downstream processing (energy for purification due to low concentration).

Table 2: Environmental Impact of Succinic Acid Production

Production Route	Feedstock	Greenhouse Gas Emissions (kg CO2 eq./kg succinic acid)	Key Environmental Hotspots
Petrochemical	Maleic Anhydride	High (specific data not found in initial searches)	Use of fossil fuels and high-energy hydrogenation processes.
Bio-based (Fermentation)	Glucose/Sucrose	Significantly lower than petrochemical	Energy consumption in fermentation and purification.

Table 3: Environmental Impact of Azelaic Acid, Sebacic Acid, and Dodecanedioic Acid Production

Dicarboxylic Acid	Production Route	Feedstock	Greenhouse Gas Emissions (kg CO2 eq./kg acid)	Key Environmental Hotspots
Azelaic Acid	Petrochemical (Ozonolysis)	Oleic Acid	High energy consumption and safety risks associated with ozone.[3]	Energy for ozone generation.
Azelaic Acid	Bio-based (Oxidative Cleavage)	High-Oleic Vegetable Oil	Potentially carbon-neutral.[4]	Catalyst and solvent use.
Sebacic Acid	Petrochemical (Alkali Fusion of Castor Oil)	Castor Oil	Use of harsh chemicals (phenol, sodium hydroxide), wastewater treatment.[5]	Phenol recovery and disposal.
Sebacic Acid	Bio-based (Microbial $\omega$ -oxidation)	Plant oil-derived sources	Environmentally friendly green route.[5]	Downstream purification.
Dodecanedioic Acid (DDDA)	Petrochemical (from Butadiene)	Butadiene	Multi-step process with price volatility.[6]	Use of petrochemical feedstock.
Dodecanedioic Acid (DDDA)	Bio-based (Fermentation)	Palm Oil, Glucose	Biologically-sourced alternative.[6]	Downstream separation and purification.

## Experimental Protocols

The environmental impact assessments summarized above are predominantly based on the Life Cycle Assessment (LCA) methodology, following the ISO 14040 and 14044 standards. A

typical LCA protocol for a dicarboxylic acid production process involves the following key stages:

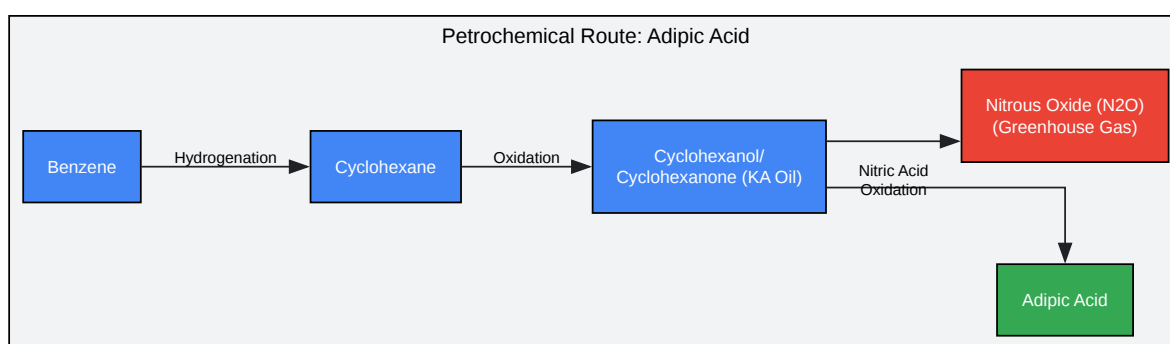
- **Goal and Scope Definition:** This initial step defines the purpose of the assessment, the functional unit (e.g., 1 kg of purified dicarboxylic acid), and the system boundaries (e.g., cradle-to-gate, which includes processes from raw material extraction to the factory gate).
- **Life Cycle Inventory (LCI) Analysis:** This is the data collection phase, where all inputs and outputs for each process step within the system boundaries are quantified. This includes:
  - **Raw material inputs:** Amounts of feedstocks (e.g., cyclohexane, glucose, plant oils), catalysts, solvents, and other chemical reagents.
  - **Energy inputs:** Electricity, steam, and other energy sources consumed.
  - **Water inputs:** Process water and cooling water.
  - **Emissions to air:** Greenhouse gases (CO<sub>2</sub>, CH<sub>4</sub>, N<sub>2</sub>O), volatile organic compounds (VOCs), and other pollutants.
  - **Emissions to water:** Wastewater containing organic and inorganic compounds.
  - **Solid waste generation:** By-products and other solid residues.
- **Life Cycle Impact Assessment (LCIA):** The LCI data is translated into potential environmental impacts. This involves:
  - **Classification:** Grouping the inventory data into relevant environmental impact categories. Common categories include global warming potential, acidification potential, eutrophication potential, ozone depletion potential, and ecotoxicity.
  - **Characterization:** Using characterization factors to convert the inventory data into a common unit for each impact category (e.g., converting different greenhouse gases into CO<sub>2</sub> equivalents).
- **Interpretation:** The results of the LCIA are analyzed to identify the main environmental hotspots in the production process and to draw conclusions and recommendations. A

sensitivity analysis is often performed to assess how the results are affected by uncertainties in the data and assumptions.

## Visualizing the Production Routes

The following diagrams, generated using the DOT language, illustrate the key signaling pathways and experimental workflows for different dicarboxylic acid production routes.

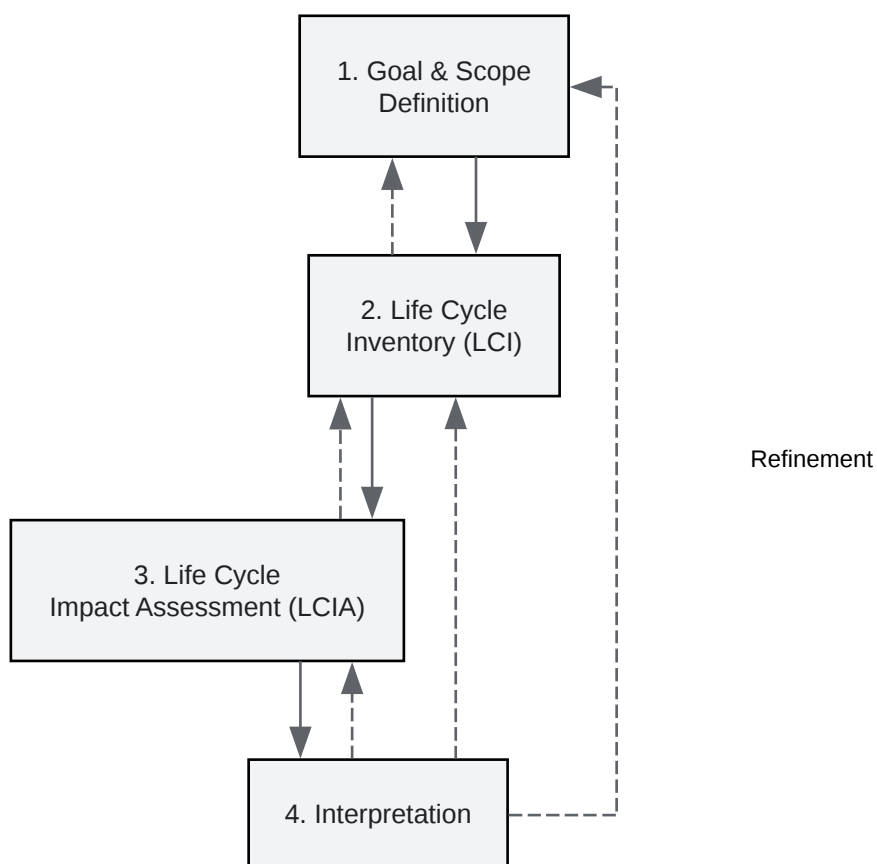
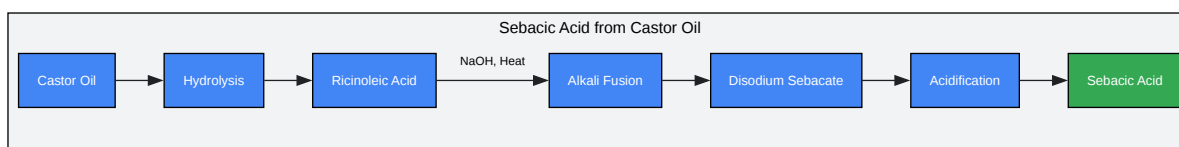
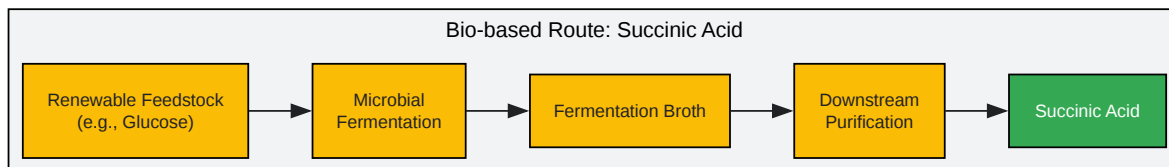
### Petrochemical Production of Adipic Acid



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Caption: Conventional two-step petrochemical process for adipic acid production.

### Bio-based Production of Succinic Acid via Fermentation



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